

Spectroscopic Characterization of 7-(Trifluoromethoxy)quinolin-2-amine: A Technical Guide

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Compound of Interest

Compound Name: 7-(Trifluoromethoxy)quinolin-2-amine

Cat. No.: B13256901

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Abstract

This technical guide provides a comprehensive analysis of the anticipated spectroscopic data for **7-(Trifluoromethoxy)quinolin-2-amine**. As a molecule of interest in medicinal chemistry and materials science, a thorough understanding of its structural and electronic properties through spectroscopic analysis is paramount for researchers, scientists, and drug development professionals. While experimental spectra for this specific compound are not readily available in the public domain, this document leverages established principles of nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) to predict and interpret its characteristic spectral features. This guide offers detailed theoretical predictions, supported by data from structurally analogous compounds, to serve as a valuable resource for the identification and characterization of **7-(Trifluoromethoxy)quinolin-2-amine** and related derivatives.

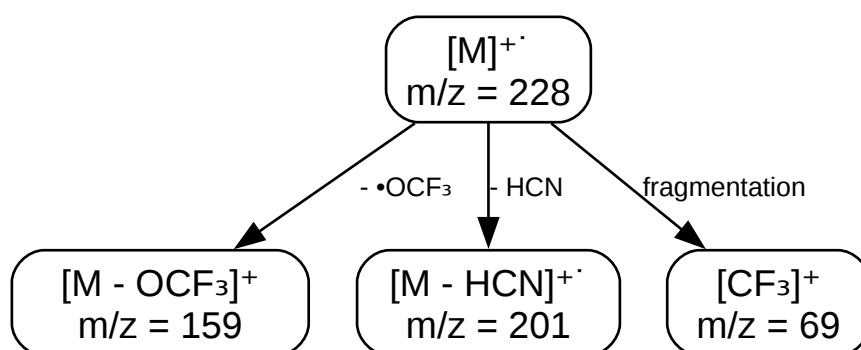
Introduction: The Significance of Substituted Quinolines

The quinoline scaffold is a privileged structure in drug discovery, forming the core of numerous therapeutic agents with a wide range of biological activities, including antimalarial, anticancer, and anti-inflammatory properties. The introduction of fluorine-containing substituents, such as the trifluoromethoxy group ($-\text{OCF}_3$), can profoundly influence a molecule's pharmacokinetic and pharmacodynamic properties. The $-\text{OCF}_3$ group, in particular, is known to enhance metabolic stability, increase lipophilicity, and modulate electronic properties, making it a valuable functional group in the design of novel bioactive compounds. **7-(Trifluoromethoxy)quinolin-2-amine** combines the quinoline core with an electron-donating amino group and a strongly electron-withdrawing trifluoromethoxy group, suggesting potentially interesting electronic and photophysical properties. A precise understanding of its structure, as confirmed by spectroscopic data, is the foundation for any further investigation into its potential applications.

Molecular Structure and Predicted Spectroscopic Behavior

The structure of **7-(Trifluoromethoxy)quinolin-2-amine** is presented below, with the IUPAC numbering system for the quinoline ring. This structure forms the basis for all subsequent spectroscopic predictions.

Diagram: Molecular Structure of **7-(Trifluoromethoxy)quinolin-2-amine**



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Caption: Predicted fragmentation pathway for **7-(Trifluoromethoxy)quinolin-2-amine** in EI-MS.

Experimental Protocols: A Guide to Data Acquisition

For researchers aiming to synthesize and characterize **7-(Trifluoromethoxy)quinolin-2-amine**, the following general protocols are recommended for acquiring high-quality spectroscopic data.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6). The use of DMSO- d_6 is recommended due to its ability to dissolve a wide range of organic compounds and to observe exchangeable protons like those of the amine group.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- **^1H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:** Due to the lower natural abundance of ^{13}C , a larger number of scans will be required. A proton-decoupled experiment is standard.
- **^{19}F NMR Acquisition:** This is a highly sensitive nucleus, and a spectrum can be acquired relatively quickly.

IR Spectroscopy Protocol

- **Sample Preparation:** For a solid sample, the attenuated total reflectance (ATR) technique is the most convenient. Place a small amount of the solid directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- **Instrumentation:** Use a Fourier-transform infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the range of 4000 to 400 cm^{-1} . Perform a background scan prior to the sample scan.

Mass Spectrometry Protocol

- **Sample Introduction:** For a volatile and thermally stable compound, gas chromatography-mass spectrometry (GC-MS) with electron ionization (EI) is suitable. If the compound is less volatile, direct infusion into an electrospray ionization (ESI) source coupled with a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) is recommended.
- **EI-MS:** This will provide information on the fragmentation pattern, which is useful for structural elucidation.
- **High-Resolution MS (HRMS):** This will provide the accurate mass of the molecular ion, which can be used to confirm the elemental composition of the molecule.

Conclusion

This technical guide provides a detailed prediction and interpretation of the NMR, IR, and MS spectra of **7-(Trifluoromethoxy)quinolin-2-amine**. By understanding the expected spectroscopic signatures, researchers and scientists can confidently identify and characterize this compound and its derivatives. The provided protocols offer a starting point for obtaining high-quality experimental data. The unique combination of an electron-donating amino group and a strongly electron-withdrawing trifluoromethoxy group on the quinoline scaffold makes this molecule a compelling target for further investigation in various fields of chemical and biological sciences.

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